

Personal protective equipment for handling VU0661013

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Compound of Interest

Compound Name: VU0661013

Cat. No.: B611778

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Essential Safety and Handling Guide for VU0661013

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **VU0661013**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination.

Chemical and Hazard Identification

VU0661013 is identified as a potent and selective MCL-1 inhibitor.^{[1][2][3]} While a valuable tool in research, it presents specific hazards that necessitate careful handling.

Identifier	Value
Product Name	VU0661013
Synonyms	VU-0661013, VU 661013
CAS Number	2131184-57-9[2][4][5]
Molecular Formula	C39H39Cl2N5O4[2][4]
Molecular Weight	712.66 g/mol [4][5]
GHS Hazard Statements	H302: Harmful if swallowed.[4] H410: Very toxic to aquatic life with long lasting effects.[4]
Occupational Exposure Limits	No established occupational exposure limit values.[4][6]

Personal Protective Equipment (PPE)

A risk assessment is the foundation for determining the specific PPE required.[7] The following are the minimum recommended PPE when handling **VU0661013**, based on its Safety Data Sheet.[4]

Eye and Face Protection

- Primary: Wear safety goggles with side-shields to protect against splashes.[4][6]
- Enhanced: If there is a significant risk of splashing or aerosol generation, use a face shield in addition to safety goggles.[7][8]

Hand Protection

- Gloves: Wear protective, chemical-resistant gloves.[4][6] Nitrile gloves are a common choice in laboratory settings, but it is crucial to consult a glove compatibility chart for the specific solvents being used.[7][9]
- Technique: Always inspect gloves for damage before use. Do not wear gloves outside of the laboratory and wash hands thoroughly after removing them.[8] For high-risk procedures, consider wearing two pairs of gloves.[8][9]

Skin and Body Protection

- Lab Coat: A lab coat or gown is mandatory to prevent contamination of personal clothing.[\[8\]](#)
[\[9\]](#)
- Impervious Clothing: The Safety Data Sheet specifies "impervious clothing," which may necessitate a more protective garment like a disposable gown or coverall depending on the scale of the work.[\[4\]](#)[\[6\]](#)
- Footwear: Closed-toe shoes are required at all times in the laboratory.[\[8\]](#)

Respiratory Protection

- When Required: A suitable respirator must be used when there is a risk of inhaling dust or aerosols, especially when handling the compound as a powder.[\[4\]](#)[\[6\]](#)
- Ventilation: Always handle **VU0661013** in a well-ventilated area, preferably within a chemical fume hood or other primary containment device.[\[4\]](#)[\[7\]](#)

Operational and Disposal Plans

Handling and Experimental Workflow

- Preparation: Before handling, ensure an eye-wash station and safety shower are accessible.
[\[4\]](#)[\[6\]](#) Clear the workspace of any unnecessary items.
- Donning PPE: Put on all required PPE (lab coat, gloves, eye protection) before entering the designated handling area.
- Weighing: Handle the powdered form of **VU0661013** in a chemical fume hood or a ventilated balance enclosure to prevent the formation of dust and aerosols.[\[4\]](#)
- Dissolution: If preparing a solution, add the solvent to the powdered compound slowly to avoid splashing. **VU0661013** is soluble in DMSO and Methanol.[\[3\]](#)
- Handling Solutions: When working with solutions, take care to avoid splashes and direct contact with skin or eyes.

- Post-Handling: After handling, wash the work area thoroughly. Remove PPE carefully to avoid self-contamination. Wash hands immediately and thoroughly.[4][8]

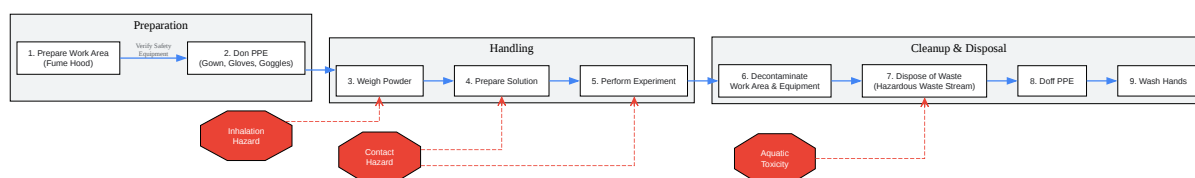
Storage

- Powder: Store the container tightly sealed at -20°C.[2][3][4]
- In Solvent: Store solutions at -80°C.[4] Keep away from direct sunlight.[4]

Disposal Plan

- Waste Classification: **VU0661013** is classified as very toxic to aquatic life with long-lasting effects.[4] Therefore, all waste must be treated as hazardous.
- Collection: Collect all **VU0661013** waste, including contaminated consumables (e.g., pipette tips, tubes, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal: Do not dispose of **VU0661013** down the drain or in general waste.[4] The contents and the container must be disposed of via an approved waste disposal plant in accordance with local, state, and federal regulations.[4]

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **VU0661013** from preparation to disposal.

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